

# Technical Support Center: Mitigating Trehalose C12 Interference in Downstream Assays

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## Compound of Interest

Compound Name: Trehalose C12

Cat. No.: B15551736

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address interference from **Trehalose C12** (n-Dodecyl- $\beta$ -D-trehaloside) in common downstream assays.

## Frequently Asked Questions (FAQs)

Q1: What is **Trehalose C12** and why is it used?

**Trehalose C12**, also known as dodecyl trehalose, is a non-ionic detergent. Its unique structure, featuring a hydrophilic trehalose headgroup and a hydrophobic 12-carbon alkyl chain, makes it particularly effective at solubilizing and stabilizing membrane proteins while aiming to preserve their native conformation.<sup>[1]</sup> Due to the stabilizing properties of trehalose, detergents derived from it are expected to be gentle on proteins, making them valuable tools in proteomics research.<sup>[1]</sup>

Q2: How can **Trehalose C12** interfere with my downstream assays?

Like other detergents, **Trehalose C12** can interfere with common laboratory assays through several mechanisms:

- Binding to proteins: Detergents can bind to proteins, which may mask epitopes in immunoassays or alter the protein's interaction with assay reagents.<sup>[2]</sup>

- Micelle formation: Above its Critical Micelle Concentration (CMC), **Trehalose C12** forms micelles that can sequester proteins or assay reagents, making them unavailable for reaction.
- Interference with detection: Detergent molecules can directly interact with assay components, such as dyes in colorimetric assays, or affect the absorbance readings of a spectrophotometer.
- Competition for binding surfaces: In assays like ELISA, detergents can compete with the antigen for binding sites on the microplate surface.[3]

Q3: What is the Critical Micelle Concentration (CMC) of **Trehalose C12**?

The CMC of a detergent is the concentration at which micelles begin to form.[4] For **Trehalose C12** (specifically 6-O-n-Dodecyl- $\alpha,\alpha$ -trehalose), the CMC has been reported to be approximately 0.14 mM.

## Troubleshooting Guides

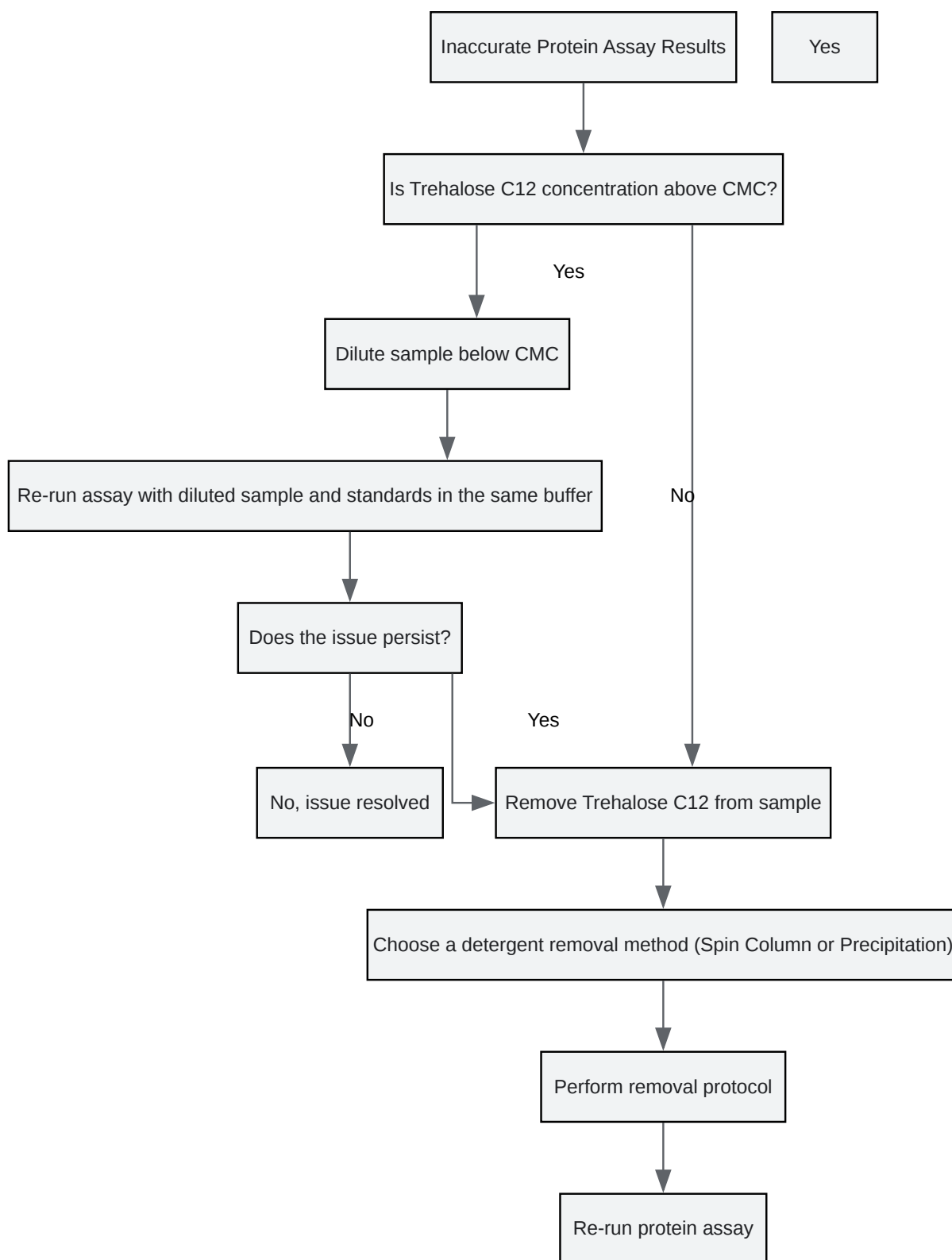
### Issue 1: Inaccurate Protein Concentration in BCA or Bradford Assays

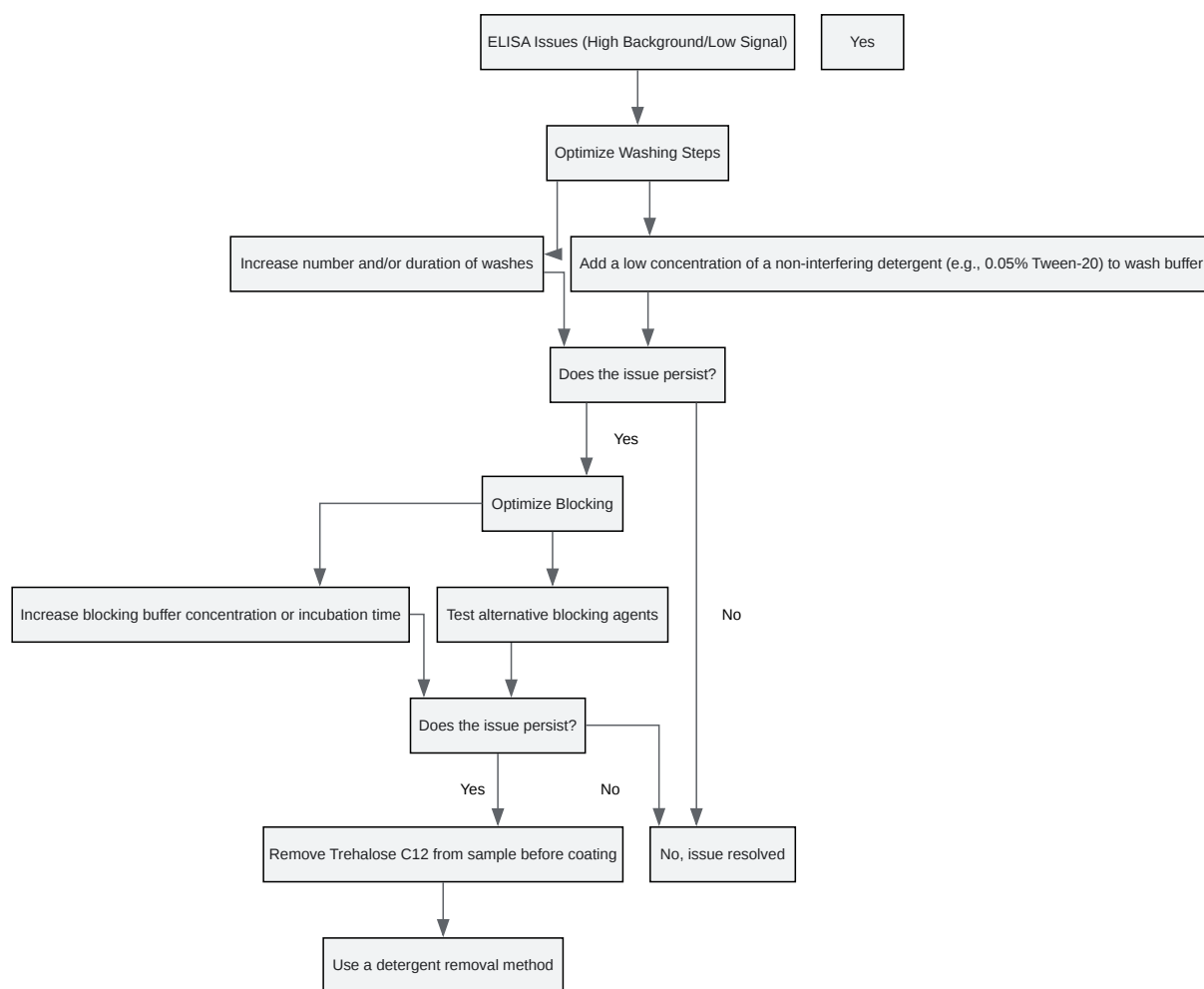
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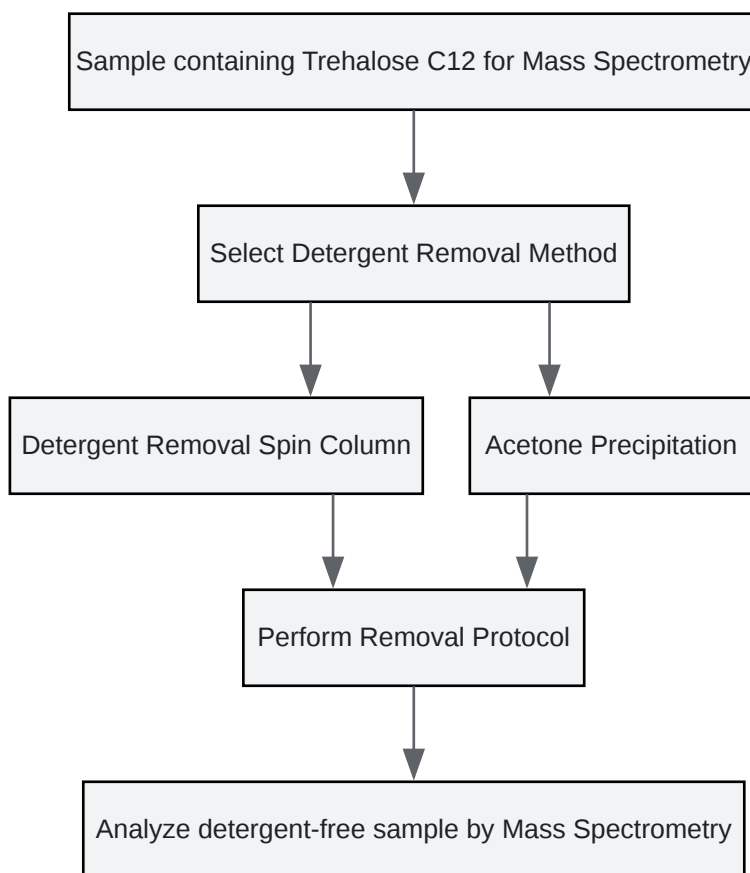
- Overestimation or underestimation of protein concentration.
- High background absorbance in blank samples.
- Non-linear standard curve.

Possible Cause: **Trehalose C12**, like other detergents, can interfere with both BCA and Bradford assays.[5] In the Bradford assay, detergents can interfere with the binding of the Coomassie dye to proteins.[6] In the BCA assay, while generally more tolerant to detergents, high concentrations can still cause interference.[5]

Troubleshooting Workflow:







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